

Unveiling Argon-39: A Technical History and Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Argon-39

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This in-depth technical guide explores the discovery, history, and fundamental properties of **Argon-39** (^{39}Ar), a radioactive isotope of argon. With a half-life that bridges a critical gap in radiometric dating, ^{39}Ar has become an invaluable tool in various scientific disciplines. This document provides a comprehensive overview of its origins, from its theoretical underpinnings to its practical applications, with a focus on the experimental methodologies that have defined our understanding of this isotope.

A Noble Discovery: The Prelude to Argon-39

The story of **Argon-39** begins with the discovery of its parent element, Argon. In 1894, a meticulous investigation into the composition of air by British scientists Lord Rayleigh and Sir William Ramsay led to the identification of a new, chemically inert gas. They observed a slight discrepancy in the density of nitrogen extracted from the atmosphere compared to nitrogen produced from chemical compounds, suggesting the presence of an unknown, heavier gas. This "lazy" or "inactive" element was aptly named Argon, from the Greek word "argos." This discovery not only added a new element to the periodic table but also paved the way for the identification of the entire family of noble gases.

The Dawn of a New Isotope: The Identification of Argon-39

While the element Argon was discovered in the late 19th century, the specific isotope **Argon-39** was not identified until the mid-20th century. The year of discovery is cited as 1950. Early investigations in the 1930s had provided initial, albeit rough, estimations of its half-life. A significant step forward came in 1950 when A. R. Brosi and colleagues, while studying its beta spectrum, established a lower limit for its half-life.

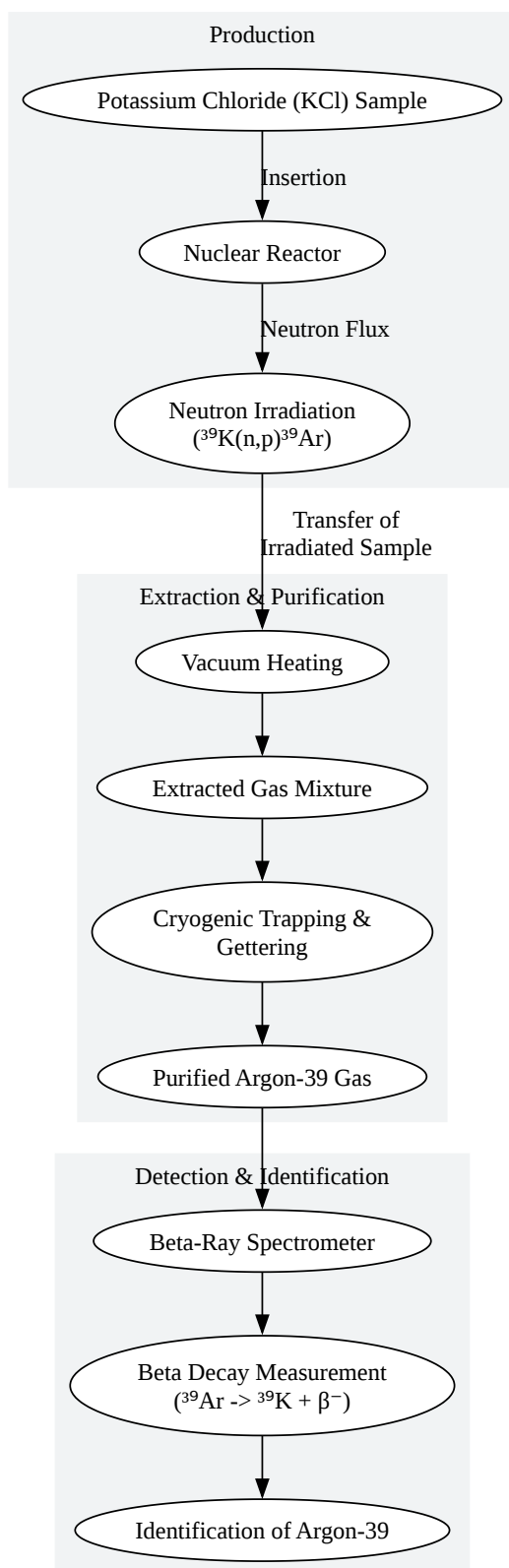
The definitive identification and characterization of **Argon-39** are largely attributed to the work of H. Zeldes and A. R. Brosi in 1952. Their experiments involved the artificial production of **Argon-39** through the neutron irradiation of potassium chloride (KCl) in a nuclear reactor. This process induces a nuclear reaction where a neutron strikes a potassium-39 (^{39}K) nucleus, causing the emission of a proton and the transformation of the potassium atom into an **Argon-39** atom.

Experimental Protocol: The First Synthesis and Detection

The pioneering experiments that first identified **Argon-39**, while not detailed in a single comprehensive modern document, can be reconstructed from historical accounts and the established nuclear physics techniques of the era. The general workflow is as follows:

- **Sample Preparation:** High-purity potassium chloride (KCl) was used as the target material. The abundance of the stable isotope ^{39}K in natural potassium makes it an effective precursor for the production of ^{39}Ar .
- **Neutron Irradiation:** The KCl sample was placed in a nuclear reactor and bombarded with a high flux of neutrons. The primary nuclear reaction for the production of **Argon-39** is: $^{39}\text{K} (n, p) ^{39}\text{Ar}$
- **Gas Extraction:** Following irradiation, the minuscule amount of **Argon-39** produced within the solid KCl matrix was extracted. This was likely achieved by heating the sample in a vacuum to release the trapped gases.
- **Purification:** The extracted gas mixture would have contained not only **Argon-39** but also other gases. A purification process, likely involving cryogenic trapping and gettering, was necessary to isolate the argon.

- Detection and Measurement: The radioactive decay of **Argon-39** was then measured using a beta-ray spectrometer. **Argon-39** undergoes beta decay, emitting a beta particle (an electron) and transforming into a stable potassium-39 nucleus. By analyzing the energy spectrum of the emitted beta particles, the presence and quantity of **Argon-39** could be confirmed.



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Fig 1. Experimental workflow for the initial discovery of **Argon-39**.

Properties and Characteristics of Argon-39

Subsequent research following its discovery has precisely characterized the physical and radioactive properties of **Argon-39**. This data is crucial for its application in various scientific fields.

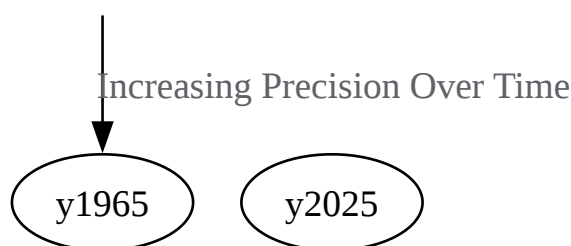
Quantitative Data Summary

Property	Value	Reference(s)
Half-life	See Table 2	
Decay Mode	Beta (β^-) Decay	
Decay Product	Potassium-39 (^{39}K)	
Decay Energy (Q-value)	0.565 ± 0.005 MeV	
Natural Abundance (g/g of natural Ar)	$(8.6 \pm 0.4) \times 10^{-16}$	
Specific Activity in Natural Argon	0.964 ± 0.024 Bq/kg	
Atomic Mass	38.964313 u	

A History of Half-Life Measurements

The accurate determination of **Argon-39**'s half-life has been a subject of ongoing refinement since its discovery. The progressive improvement in measurement techniques has led to increasingly precise values.

Year	Researchers	Reported Half-life (years)
1965	Stoenner et al.	269 ± 3
2025	Adhikari et al. (DEAP-3600)	302 ± 8 (stat) ± 6 (sys)



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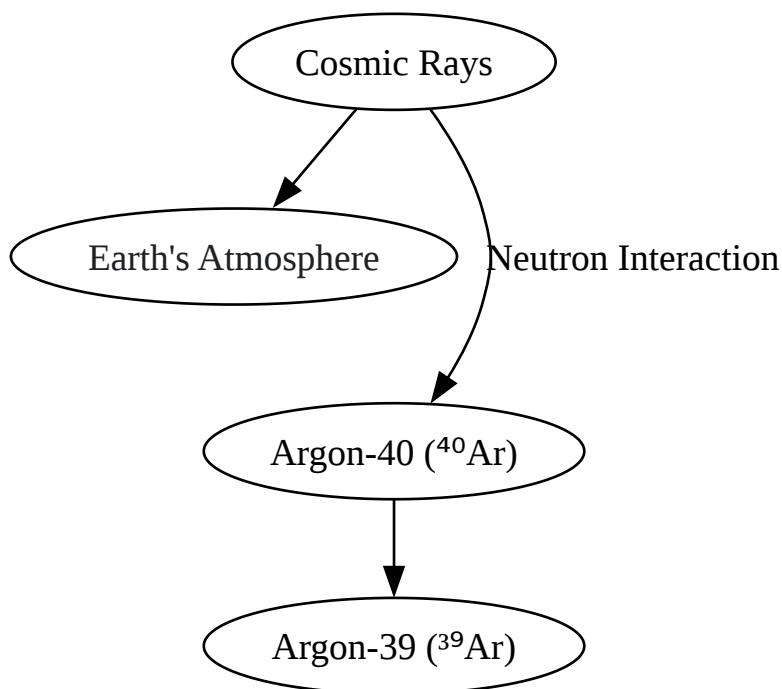
Fig 2. Key measurements in the history of **Argon-39**'s half-life determination.

Natural and Artificial Production of Argon-39

Argon-39 is present in the Earth's environment through both natural and artificial processes.

Natural Production

The primary source of natural **Argon-39** is the interaction of cosmic rays with the Earth's atmosphere. High-energy cosmic ray neutrons interact with stable Argon-40 (^{40}Ar), the most abundant isotope of argon in the atmosphere, leading to the production of **Argon-39**. In the subsurface, it can also be produced through neutron capture by potassium-39 (^{39}K).



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Fig 3. Natural production pathway of **Argon-39** in the atmosphere.

Artificial Production

As demonstrated in its initial discovery, **Argon-39** can be produced artificially in significant quantities. The most common method is the neutron irradiation of potassium-containing materials in a nuclear reactor. This technique is fundamental to the widely used $^{40}\text{Ar}/^{39}\text{Ar}$ dating method.

Applications in Science

The relatively long half-life of **Argon-39** makes it a valuable tool for dating geological and hydrological samples in the range of approximately 50 to 1,000 years, bridging the gap between the ranges of Carbon-14 and other longer-lived isotopes.

Argon-Argon ($^{40}\text{Ar}/^{39}\text{Ar}$) Dating

The most significant application of **Argon-39** is in the $^{40}\text{Ar}/^{39}\text{Ar}$ dating technique. This method is a refinement of the potassium-argon (K-Ar) dating method. In $^{40}\text{Ar}/^{39}\text{Ar}$ dating, a rock or mineral sample is irradiated with neutrons to convert a known fraction of its ^{39}K to ^{39}Ar . The sample is then heated in steps, and the ratio of radiogenic ^{40}Ar (from the decay of ^{40}K) to the artificially produced ^{39}Ar is measured at each step using a mass spectrometer. This ratio is directly proportional to the age of the sample. The advantage of this technique is that it allows for the determination of a sample's age from a single mass spectrometer measurement of argon isotopes, reducing uncertainties associated with sample inhomogeneity that can affect the K-Ar method.

Conclusion

The discovery and characterization of **Argon-39** represent a significant advancement in nuclear science and have provided researchers with a powerful tool for understanding the history of our planet. From its initial, challenging identification to its routine use in geochronology, the story of **Argon-39** is a testament to the progress of experimental physics and chemistry. For researchers, scientists, and professionals in fields such as geology, hydrology, and even drug development where understanding environmental timelines can be relevant, a thorough grasp of the principles and history of **Argon-39** is essential for its effective application and the interpretation of the data it provides.

- To cite this document: BenchChem. [Unveiling Argon-39: A Technical History and Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1261546#discovery-and-history-of-argon-39]

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Address: 3281 E Guasti Rd
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Email: info@benchchem.com